

An In-depth Technical Guide to Fructose-Arginine (CAS Number 25020-14-8)

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Compound of Interest

Compound Name: *Fructose-arginine*

Cat. No.: *B607555*

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Abstract

Fructose-arginine (CAS 25020-14-8) is a naturally occurring Amadori rearrangement product formed from the non-enzymatic reaction of fructose and the amino acid L-arginine. This compound, identified as a non-saponin molecule in Korean Red Ginseng, has garnered significant interest for its biological activities, most notably as an inhibitor of the AIM2 (Absent in Melanoma 2) inflammasome. This technical guide provides a comprehensive overview of **fructose-arginine**, including its physicochemical properties, biological functions, and detailed experimental methodologies for its study. The information presented is intended to support further research and development of **fructose-arginine** as a potential therapeutic agent.

Physicochemical Properties of Fructose-Arginine

Fructose-arginine is a white to off-white crystalline powder that is soluble in water.^[1] As an Amadori compound, its stability is influenced by environmental factors such as pH and temperature.^[1]

Property	Value	Source
CAS Number	25020-14-8	[2][3]
Molecular Formula	C ₁₂ H ₂₄ N ₄ O ₇	[3][4]
Molecular Weight	336.34 g/mol	[3][4]
Appearance	White to off-white crystalline powder	[1]
Solubility	Soluble in water	[1]
Purity	>98% (commercially available)	[3]
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C	[3]

Biological Activity and Mechanism of Action

The primary biological activity of **fructose-arginine** identified in the literature is its role as an inhibitor of the AIM2 inflammasome.[3] The AIM2 inflammasome is a key component of the innate immune system that detects cytosolic double-stranded DNA (dsDNA), triggering an inflammatory response.

Inhibition of AIM2 Inflammasome Activation

Fructose-arginine has been shown to attenuate the activation of the AIM2 inflammasome. This inhibitory action leads to a reduction in the secretion of pro-inflammatory cytokines IL-1 β and IL-18, as well as caspase-1. Furthermore, it has been observed to decrease the formation of ASC (Apoptosis-associated speck-like protein containing a CARD) pyroptosomes and the cleavage of Gasdermin D (GSDMD), a key step in pyroptosis, a form of inflammatory cell death.

While a specific IC₅₀ value for the inhibition of the AIM2 inflammasome by **fructose-arginine** is not readily available in the public domain, its efficacy has been demonstrated in cellular and animal models.

Antioxidant Properties

Fructose-arginine has also been reported to possess antioxidant properties. Quantitative data on its hydrogen peroxide scavenging activity is presented in the table below.

Concentration	Hydrogen Peroxide Scavenging Activity
50 µmol/L	100%
10 µmol/L	37%

Experimental Protocols

Detailed experimental protocols are crucial for the replication and advancement of research. The following sections provide methodologies for the synthesis, analysis, and biological evaluation of **fructose-arginine**.

Synthesis and Purification of Fructose-Arginine

Fructose-arginine is synthesized via the Maillard reaction between L-arginine and D-fructose. While a highly detailed, step-by-step protocol for large-scale synthesis and purification is not widely published, the following provides a general laboratory-scale procedure based on the principles of the Maillard reaction.

Materials:

- L-arginine
- D-fructose
- Methanol
- Water
- Ion-exchange chromatography resins (e.g., Dowex 50W-X8)
- Lyophilizer

Procedure:

- Dissolve equimolar amounts of L-arginine and D-fructose in a minimal amount of water.
- Add methanol to the solution to facilitate the reaction.
- Heat the mixture under reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under reduced pressure.
- The resulting residue is then dissolved in water and subjected to ion-exchange chromatography for purification.
- Elute the column with a gradient of an appropriate buffer (e.g., ammonium formate) to separate **fructose-arginine** from unreacted starting materials and byproducts.
- Collect the fractions containing **fructose-arginine**, which can be identified using a suitable analytical method such as HPLC.
- Pool the pure fractions and lyophilize to obtain **fructose-arginine** as a solid powder.

Analytical Methods

High-Performance Liquid Chromatography (HPLC): A common method for the analysis of **fructose-arginine** and other Amadori compounds is reversed-phase HPLC coupled with a suitable detector, such as a UV detector or a mass spectrometer (LC-MS).

- Column: C18 reversed-phase column
- Mobile Phase: A gradient of water and acetonitrile, both containing a small amount of an ion-pairing agent like trifluoroacetic acid (TFA) or formic acid.
- Detection: UV detection at a low wavelength (e.g., 210 nm) or mass spectrometry for more specific detection and quantification.

In Vitro AIM2 Inflammasome Activation Assay

The following is a generalized protocol for assessing the inhibitory effect of **fructose-arginine** on AIM2 inflammasome activation in bone marrow-derived macrophages (BMDMs), based on the methods described by Ahn et al. (2020).

Materials:

- Bone marrow-derived macrophages (BMDMs)
- Lipopolysaccharide (LPS)
- Poly(dA:dT) (a synthetic dsDNA analog)
- **Fructose-arginine**
- Cell culture medium (e.g., DMEM)
- Reagents for ELISA (for IL-1 β and IL-18)
- Reagents for Western blotting (antibodies against caspase-1, GSDMD, ASC)

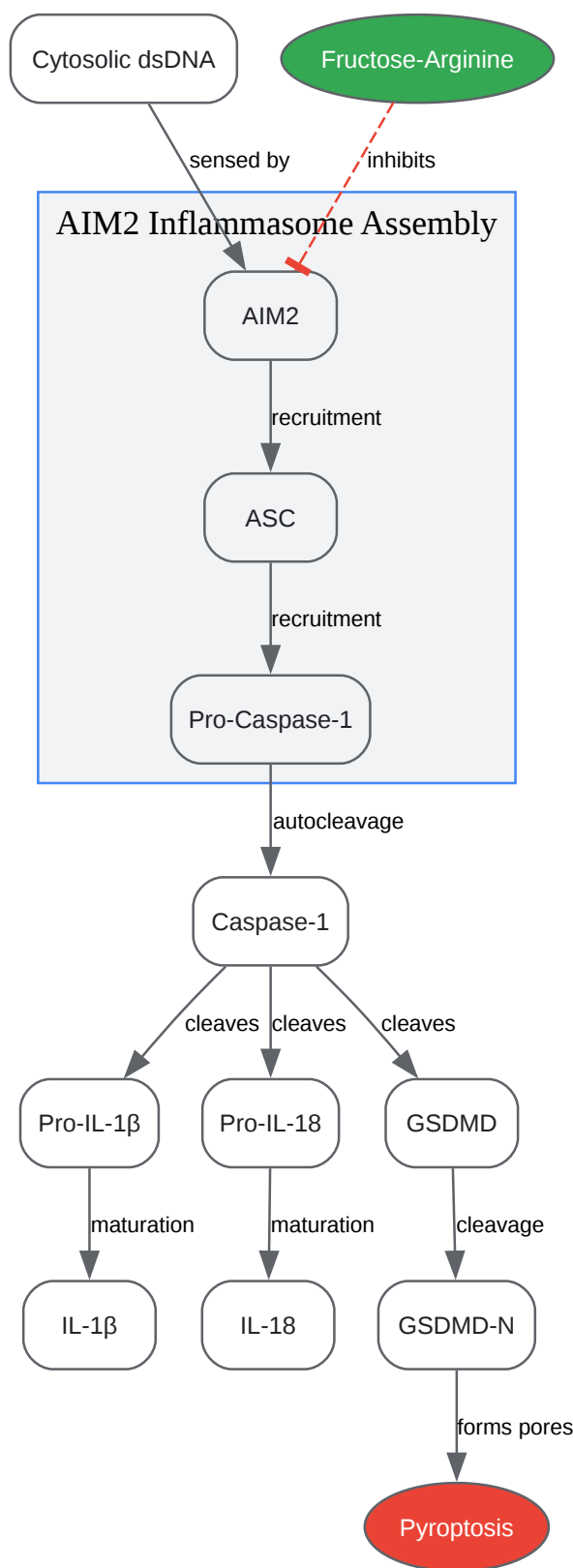
Procedure:

- Cell Culture and Priming:
 - Plate BMDMs in a suitable culture plate and allow them to adhere.
 - Prime the cells with LPS (e.g., 1 μ g/mL) for 3-4 hours to upregulate the expression of pro-IL-1 β and NLRP3.
- Treatment with **Fructose-Arginine**:
 - Pre-treat the primed cells with various concentrations of **fructose-arginine** for 1 hour.
- AIM2 Inflammasome Activation:
 - Transfect the cells with poly(dA:dT) (e.g., 2 μ g/mL) using a suitable transfection reagent to activate the AIM2 inflammasome.
- Sample Collection:

- After a defined incubation period (e.g., 6-24 hours), collect the cell culture supernatants and lyse the cells to obtain cell lysates.
- Analysis:
 - ELISA: Measure the concentrations of IL-1 β and IL-18 in the culture supernatants using commercially available ELISA kits.
 - Western Blotting: Analyze the cell lysates and supernatants for the cleavage of caspase-1 and GSDMD, and for the presence of ASC oligomers (pyroptosomes) by Western blotting.

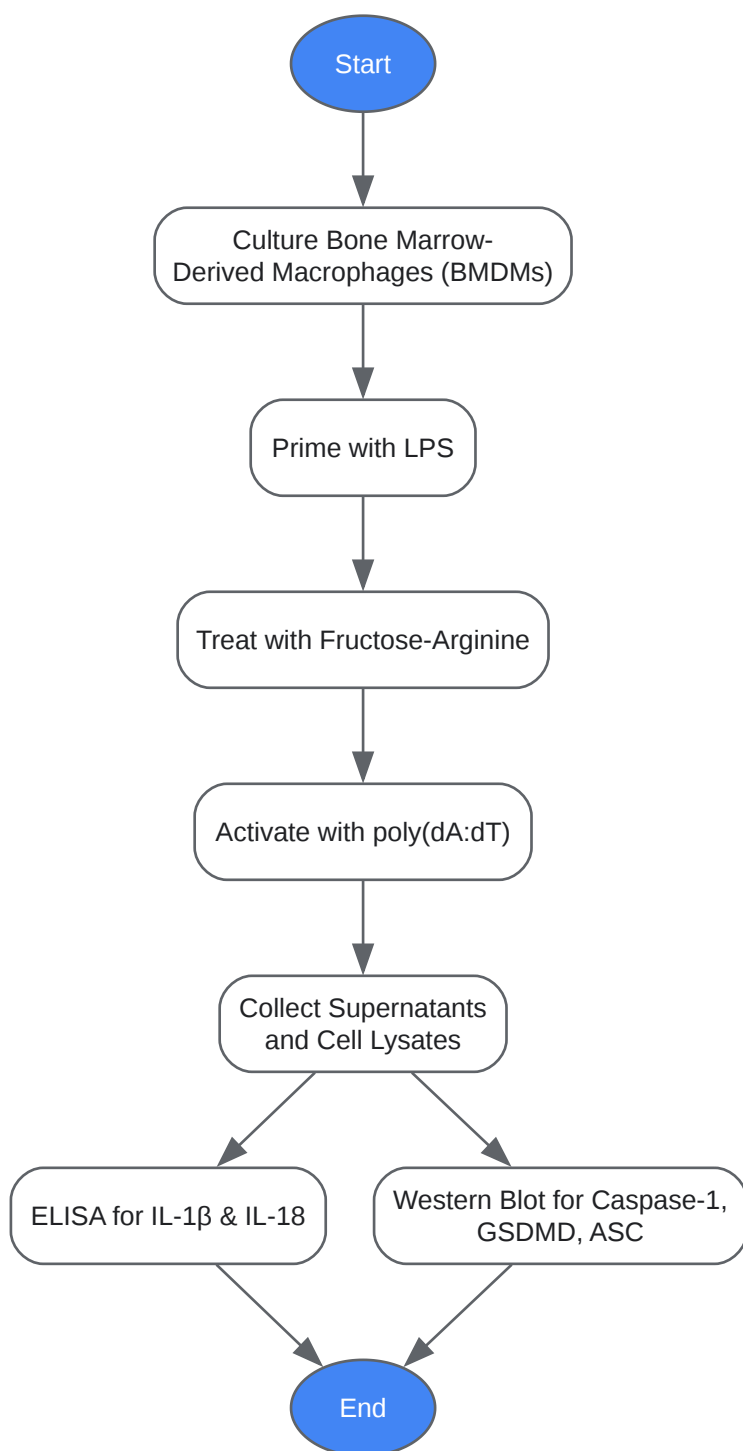
Signaling Pathways and Experimental Workflows

Visual representations of signaling pathways and experimental workflows are essential for a clear understanding of the complex biological processes and experimental designs.



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Caption: AIM2 Inflammasome Signaling Pathway and Inhibition by **Fructose-Arginine**.



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Caption: Experimental Workflow for a **Fructose-Arginine** AIM2 Inhibition Assay.

Conclusion and Future Directions

Fructose-arginine presents a promising avenue for research in the field of immunology and drug development. Its ability to inhibit the AIM2 inflammasome suggests potential therapeutic applications in diseases where this pathway is dysregulated, such as certain autoimmune disorders and infections. Future research should focus on elucidating the precise molecular mechanism of inhibition, conducting more extensive in vivo efficacy and safety studies, and optimizing its synthesis and formulation for potential clinical use. Further investigation into its antioxidant and other potential biological activities is also warranted. This technical guide provides a foundational resource for scientists and researchers to build upon in their exploration of this intriguing molecule.

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